

Unveiling Sigamide: A Technical Introduction to a Chiral Auxiliary in Asymmetric Synthesis

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Compound of Interest

Compound Name: *Sigamide*

Cat. No.: *B1255817*

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[City, State] – December 7, 2025 – **Sigamide**, a specialized chemical reagent identified as S-N-(3,5-Di-tert-butylphenyl)-3-methyl-2-(N-formyl-N-methylamino)butanamide, is a chiral auxiliary primarily utilized in the stereoselective synthesis of complex organic molecules. This technical guide provides a comprehensive overview of its properties, and known applications, and serves as a resource for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Properties of Sigamide

Sigamide is a white to off-white solid organic compound. Its key physicochemical properties are summarized in the table below, providing a baseline for its handling, storage, and application in a laboratory setting.^[1]

Property	Value	Reference
Chemical Name	S-N-(3,5-Di-tert-butylphenyl)-3-methyl-2-(N-formyl-N-methylamino)butanamide	[1]
Synonym	Sigamide	[2]
CAS Number	928789-96-2	[1][3]
Molecular Formula	C ₂₁ H ₃₄ N ₂ O ₂	[1][3]
Molecular Weight	346.51 g/mol	[1]
Appearance	Solid	[1]
Melting Point	180-186 °C	[1]
Optical Activity	[α] ²² /D -170°, c = 1 in chloroform	[1]
Purity	≥96%	[1]
Storage Temperature	2-8°C	[1]

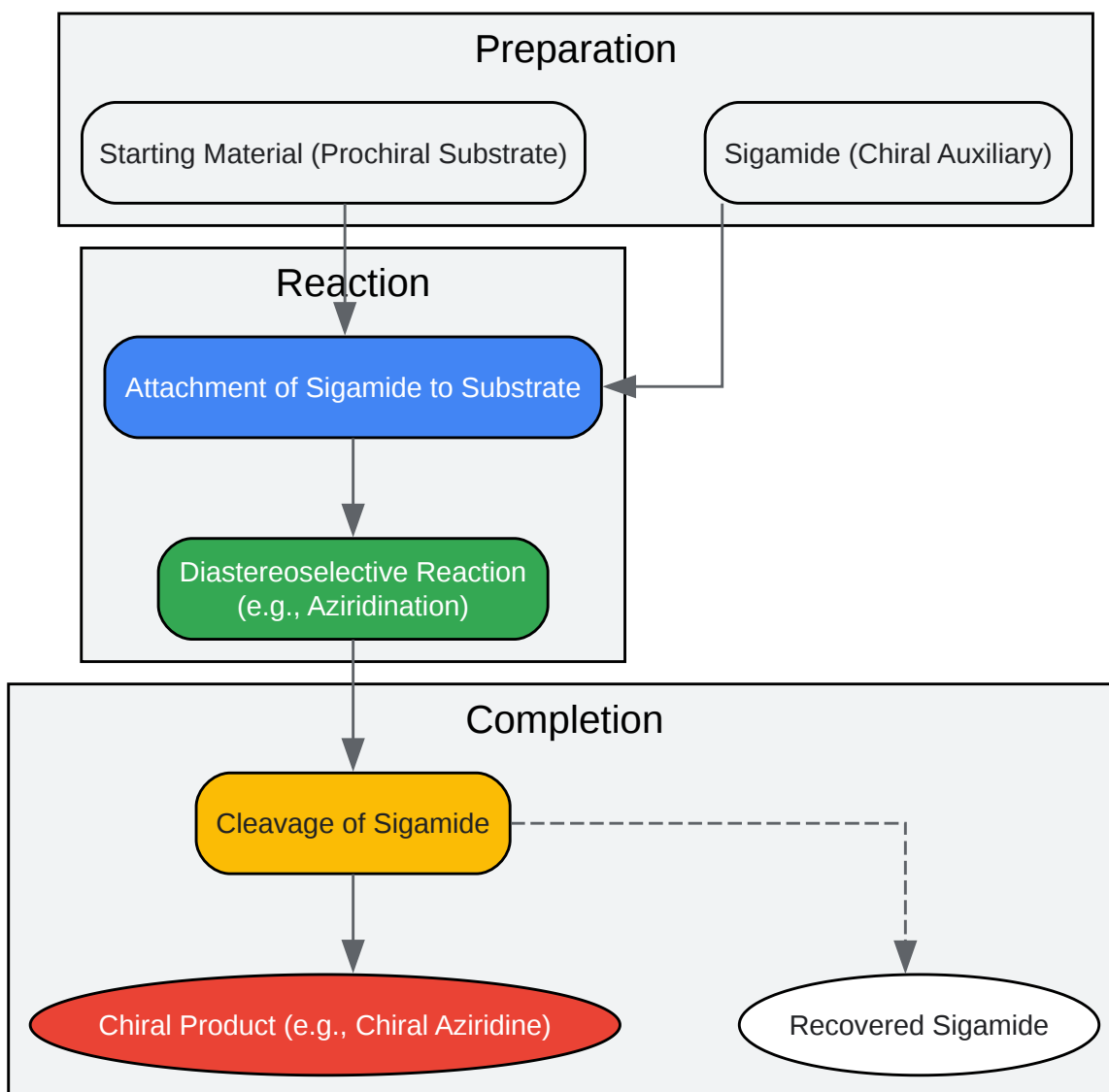
Primary Application: Synthesis of Chiral Aziridines

The principal application of **Sigamide** is as a chiral auxiliary in the synthesis of chiral 1,2-diarylsubstituted aziridines.[2][3] Chiral aziridines are valuable building blocks in medicinal chemistry and drug discovery due to their versatile reactivity, allowing for the introduction of nitrogen-containing functionalities with high stereocontrol.

While detailed, step-by-step experimental protocols for the synthesis and utilization of **Sigamide** are not extensively documented in publicly available literature, its role is understood within the broader context of asymmetric catalysis. Chiral auxiliaries like **Sigamide** temporarily attach to a substrate, directing the stereochemical outcome of a subsequent reaction before being cleaved, thus imparting chirality to the product molecule.

The logical workflow for the application of a chiral auxiliary such as **Sigamide** in a synthetic process is outlined below.

Logical Workflow of a Chiral Auxiliary



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A generalized workflow for utilizing a chiral auxiliary.

Safety and Handling

Sigamide is classified with the GHS07 pictogram, indicating that it may cause skin and eye irritation.[1] Standard laboratory safety protocols should be followed when handling this reagent. This includes the use of personal protective equipment such as safety glasses, gloves, and a lab coat. It is recommended to handle **Sigamide** in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Sigamide serves as a specialized reagent in the field of asymmetric synthesis, particularly for the generation of chiral aziridines. While comprehensive public data on its synthesis and specific reaction protocols are limited, its physical properties and primary application are established. For researchers and professionals in drug development, **Sigamide** represents a tool for achieving high stereoselectivity in the synthesis of complex, nitrogen-containing molecules. Further detailed application notes and protocols are likely available through commercial suppliers or in specialized patent literature.

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